Application Notes and Protocols for Small Animal Imaging with Cy7 Dyes

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Compound of Interest

Compound Name:	*Cy7 dise(diso3)*
CAS No.:	*916648-50-5*
Cat. No.:	*B3302398*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for utilizing Cy7-based fluorescent probes for in vivo small animal imaging. Cyanine 7 (Cy7) is a near-infrared (NIR) fluorescent dye ideal for deep-tissue imaging due to its emission spectrum (approximately 750-800 nm), which falls within the "NIR window" of biological tissues, minimizing autofluorescence and enhancing tissue penetration.[1][2] This document outlines protocols for labeling biomolecules with Cy7-NHS ester and Cy7-azide, as well as procedures for conducting and quantifying in vivo imaging studies in small animals.

Overview of Cy7 Dyes for In Vivo Imaging

Cy7 dyes are a class of cyanine fluorochromes that are widely used in small animal imaging.[2] Their strong fluorescence intensity and low background signal make them suitable for sensitive detection in complex biological environments.[3] They can be conjugated to a variety of biomolecules, such as antibodies, peptides, nanoparticles, and small molecules, to track their distribution and accumulation in vivo.[4][5]

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Two common reactive forms of Cy7 are:

- Cy7-NHS (N-hydroxysuccinimide) ester: Reacts with primary amines (-NH2) on proteins, antibodies, and other biomolecules to form stable amide bonds.[6][7]
- Cy7-azide: Used in "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), to label biomolecules containing a terminal alkyne group.[8][9] This bioorthogonal reaction is highly specific and efficient, even in complex biological systems.[10]

Experimental Protocols

Labeling of Biomolecules with Cy7-NHS Ester

This protocol is a general guideline for labeling proteins (e.g., antibodies) with Cy7-NHS ester. Optimization of the dye-to-protein molar ratio is recommended for each specific application to achieve optimal labeling without compromising the biomolecule's function.[6]

Materials:

- Protein to be labeled (in an amine-free buffer, e.g., PBS)
- Cy7-NHS ester
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- 1 M Sodium bicarbonate buffer (pH 8.3-8.5)
- Gel filtration column (e.g., Sephadex G-25) for purification[7]
- Phosphate-buffered saline (PBS), pH 7.2-7.4

Procedure:

- Prepare the Protein Solution:
  - Dissolve the protein in 0.1 M sodium bicarbonate buffer to a concentration of 5-10 mg/mL.[7] Protein solutions must be free of amine-containing substances like Tris or glycine.[7] If the protein is in a buffer containing amines, dialyze against PBS first.[7]

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- Prepare the Cy7-NHS Ester Stock Solution:
  - Immediately before use, dissolve the Cy7-NHS ester in DMF or DMSO to a concentration of 10 mg/mL.[7] Vortex or sonicate briefly to ensure it is fully dissolved.[7]
- Conjugation Reaction:
  - While gently stirring or vortexing the protein solution, slowly add the desired volume of the Cy7-NHS ester solution. A starting molar ratio of 10:1 (dye:protein) is recommended.[4][6]
  - Incubate the reaction for 1 hour at room temperature with continuous stirring, protected from light.[7]
- Purification of the Conjugate:
  - Equilibrate a gel filtration column with PBS.[7]
  - Apply the reaction mixture to the column to separate the labeled protein from the unconjugated dye.[7]
  - Collect the fractions containing the Cy7-labeled protein.
- Characterization (Optional but Recommended):
  - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the maximum absorbance of Cy7 (around 750 nm).[6]

Labeling of Biomolecules with Cy7-Azide via Click Chemistry

This protocol describes the labeling of an alkyne-modified biomolecule with Cy7-azide using a copper-catalyzed click reaction.

Materials:

- Alkyne-modified biomolecule
- Cy7-azide

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- Copper(II) sulfate (CuSO4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- DMSO
- PBS, pH 7.4

Procedure:

- Prepare Stock Solutions:
  - Cy7-azide: Prepare a 10 mM stock solution in DMSO.[8]
  - Copper(II) sulfate (CuSO4): Prepare a 20 mM stock solution in water.[11]
  - THPTA: Prepare a 100 mM stock solution in water.[11]
  - Sodium ascorbate: Prepare a fresh 300 mM stock solution in water immediately before use.[11]
- Prepare the Reaction Mixture:
  - In a microfuge tube, combine the alkyne-modified biomolecule in PBS with the Cy7-azide stock solution. The final concentration of the azide should be in excess (e.g., 1.5 times the concentration of the alkyne).[8]
  - Add THPTA solution to the mixture.[9]
  - Add the CuSO4 solution.[9]
- Initiate the Click Reaction:
  - Add the freshly prepared sodium ascorbate solution to the reaction mixture to initiate the click reaction.[9]
  - Vortex briefly to mix.

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- Incubation:
  - Incubate the reaction at room temperature for 30-60 minutes, protected from light.[9]
- Purification:
  - Purify the Cy7-labeled biomolecule using an appropriate method, such as ethanol precipitation for oligonucleotides or a desalting column for proteins.[9]

In Vivo Small Animal Imaging Protocol

This protocol provides a general workflow for in vivo fluorescence imaging in mice using a Cy7-labeled probe.

Materials:

- Cy7-labeled probe
- Small animal model (e.g., nude mice)
- Anesthesia (e.g., isoflurane or sodium pentobarbital)[1]
- In vivo imaging system equipped with appropriate NIR filters[1]
- Sterile saline or PBS for injection

Procedure:

- Animal Preparation:
  - Anesthetize the mouse using a suitable anesthetic agent.[1]
  - Place the anesthetized mouse in the prone position within the imaging system's dark chamber.[12]
- Probe Administration:
  - Dilute the Cy7-labeled probe in sterile saline or PBS to the desired concentration. A typical injection volume is 200 µL.[1][12]

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- Inject the probe into the mouse, typically via tail vein injection for systemic distribution.[12]

- Image Acquisition:
  - Acquire whole-body fluorescence images at various time points post-injection (e.g., 5 min, 30 min, 1 hr, 4 hr, 24 hr) to monitor the biodistribution of the probe.[1]
  - Use appropriate excitation and emission filters for Cy7 (e.g., excitation: 700-770 nm, emission: >790 nm).[1]
  - Acquire a baseline image before injecting the probe to account for autofluorescence.
- Ex Vivo Imaging and Analysis:
  - At the final time point, euthanize the mouse.
  - Dissect the major organs (e.g., liver, kidneys, spleen, lungs, heart, and tumor if applicable).[1]
  - Arrange the organs in the imaging system and acquire ex vivo fluorescence images to confirm the in vivo findings and obtain more precise localization.[13]
- Data Analysis:
  - Quantify the fluorescence intensity in regions of interest (ROIs) corresponding to different organs and the tumor.
  - Express the data as radiance efficiency (photons/s/cm²/sr) or, if a standard curve is used, as the percentage of injected dose per gram of tissue (%ID/g).[13][14]

Quantitative Data Presentation

The following tables summarize representative quantitative biodistribution data for Cy7-labeled probes in mice. The values are presented as radiance efficiency or percentage of injected dose per gram of tissue (%ID/g).

Table 1: Biodistribution of Cy7-labeled Cell-Derived Nanovesicles (CDNs) and Exosomes in Tumor-Bearing Mice (24 hours post-injection)

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Organ	CDN-Cy7 (Radiance Efficiency)	Exo-Cy7 (Radiance Efficiency)	Free Cy7 (Radiance Efficiency)
Tumor	High	Moderate	Negligible
Liver	High	High	Low
Kidneys	Low	Low	High
Spleen	Moderate	Moderate	Low
Lungs	Low	Low	Low

Data adapted from a study on bioinspired drug delivery systems.[13] Radiance efficiency is a semi-quantitative measure of fluorescence intensity.

Table 2: Biodistribution of a Radiolabeled Anti-PD-L1 Antibody in Tumor-Bearing Mice

Organ	24 hours p.i. (%ID/g)	72 hours p.i. (%ID/g)
Tumor	29.5 ± 7.4	56.5 ± 16.7
Blood	12.6 ± 2.2	Not Reported
Liver	21.9 ± 6.0	29.7 ± 5.8
Spleen	63.9 ± 12.2	102.4 ± 12.8
Kidneys	Not Reported	Not Reported
Lungs	9.6 ± 2.7	12.1 ± 2.0
Heart	6.2 ± 1.9	8.7 ± 1.5

Data presented as mean ± SD. This table uses data from a radiolabeled antibody study as a proxy to illustrate typical antibody biodistribution patterns, which would be similar for a Cy7-labeled antibody.[15]

Visualizations

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Signaling Pathway Diagram

The Wnt signaling pathway is crucial in embryonic development and cancer, and its activity can be studied using targeted fluorescent probes.[16]

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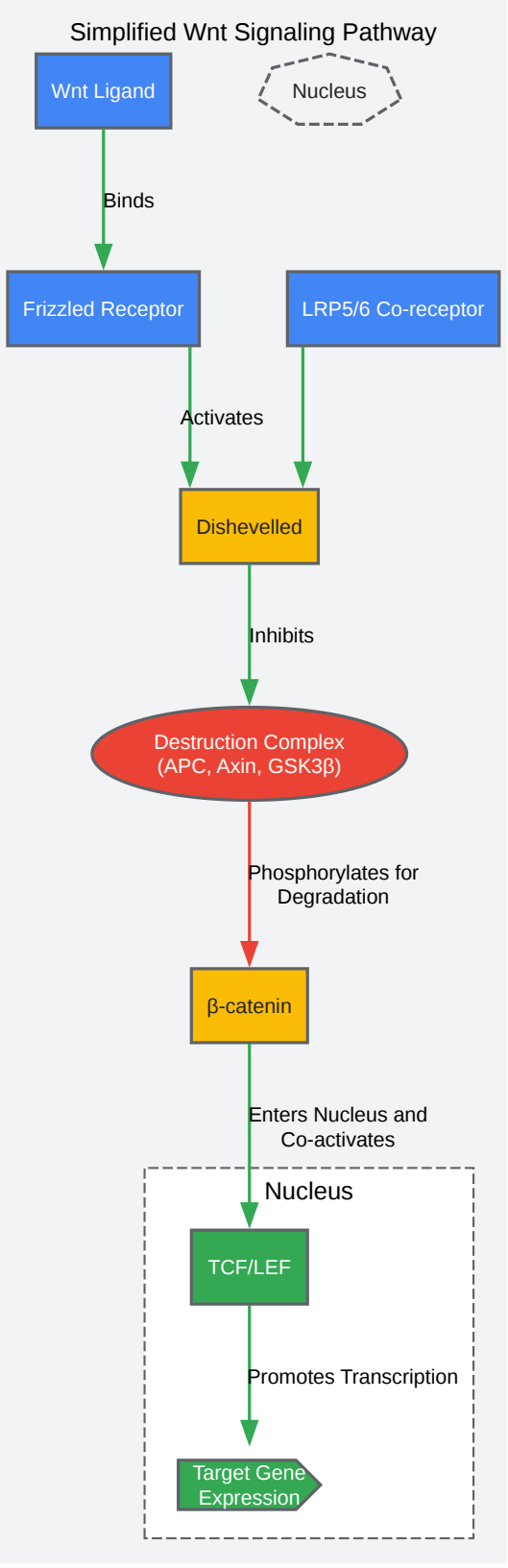

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Caption: Simplified Wnt signaling pathway.

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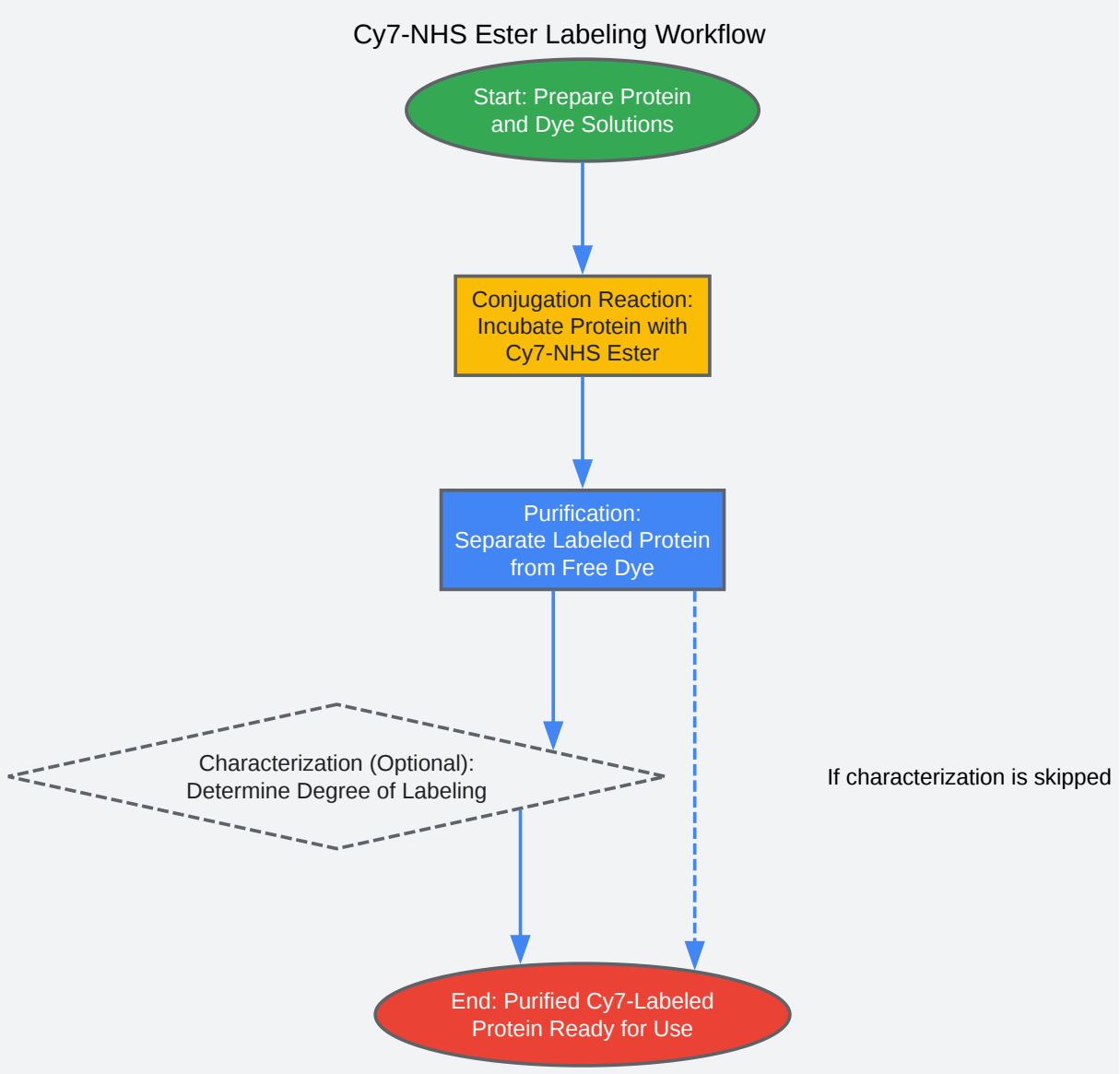
Experimental Workflow Diagrams



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Caption: Workflow for labeling proteins with Cy7-NHS ester.

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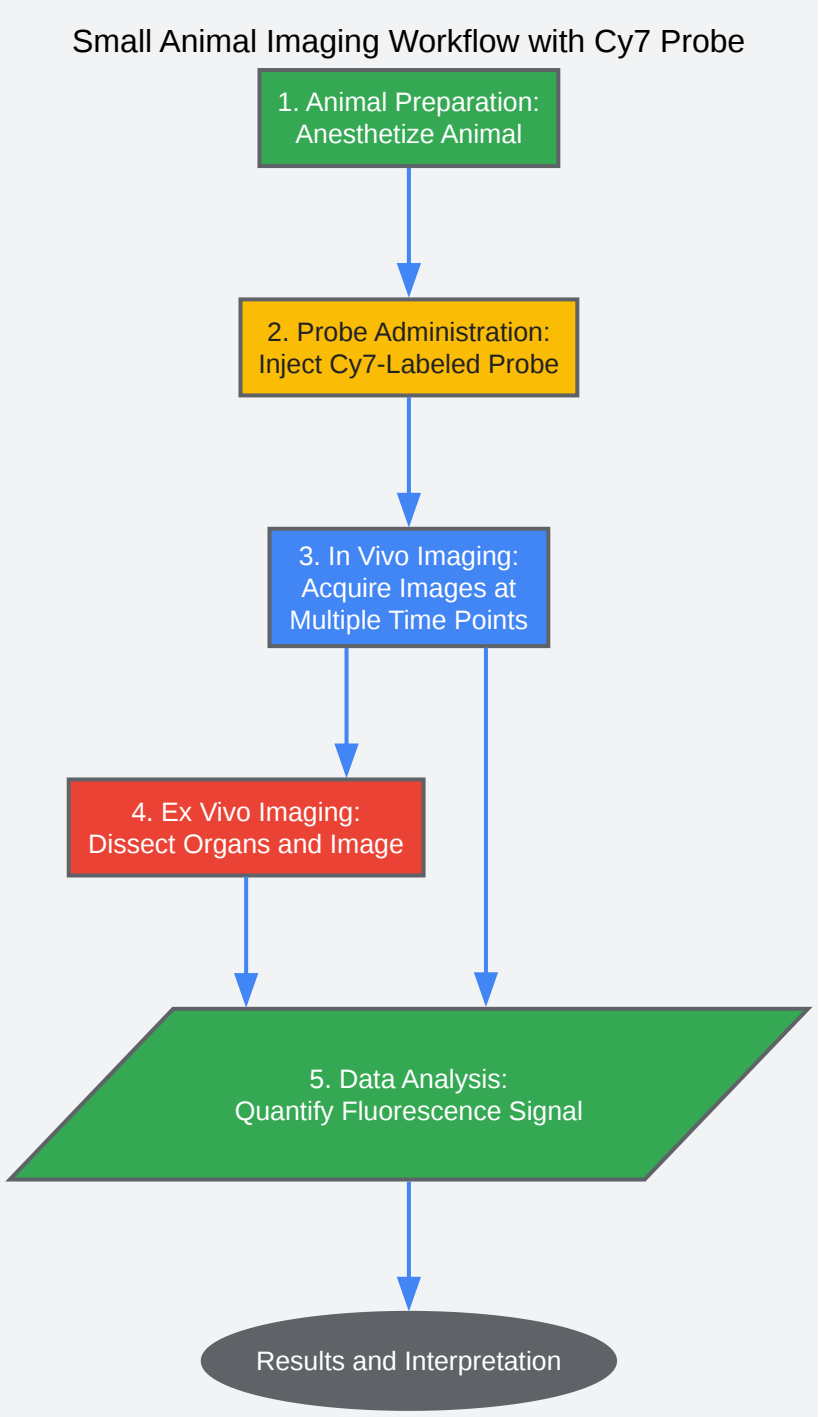

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